

# In vitro studies on the microleakage of Indisperse restorations

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## An Objective Comparison of In Vitro Microleakage in Nanohybrid Composite Restorations and Alternative Materials

The longevity and clinical success of dental restorations are critically dependent on the integrity of the marginal seal. Microleakage, the microscopic passage of bacteria, fluids, and ions between the tooth structure and the restorative material, remains a primary cause of postoperative sensitivity, secondary caries, and restoration failure.[1][2] This guide provides a comparative analysis of the in vitro microleakage performance of a widely studied nanohybrid composite, serving as a representative for advanced composite materials, against other common restorative options such as glass ionomer cements (GIC), resin-modified glass ionomer cements (RMGIC), and other composite types. The data presented is compiled from various in vitro studies to offer a comprehensive overview for researchers and dental professionals.

## Quantitative Comparison of Microleakage

The following table summarizes the microleakage scores from various in vitro studies. It is important to note that direct comparison between studies can be challenging due to variations in testing methodologies, scoring criteria, and cavity types. However, the data provides valuable insights into the relative performance of different material classes.

Restorative Material	Material Type	Mean Microleakage Score ( $\pm$ SD)	Margin Location	Dye Used	Study
Filtek Z350 XT	Nanohybrid Composite	0.1667	Fissure	Methylene Blue	Prabahar T, et al., 2022[3]
Clinpro	Pit and Fissure Sealant	0.7778	Fissure	Methylene Blue	Prabahar T, et al., 2022[3]
GC Fuji Triage	Glass Ionomer Cement	2.1667	Fissure	Methylene Blue	Prabahar T, et al., 2022[3]
Filtek Z350 XT	Nanohybrid Composite	Occlusal: Lower than RMGIC	Occlusal	Basic Fuchsin	Díaz-Narváez VP, et al.[4]
Filtek Z350 XT	Nanohybrid Composite	Gingival: Higher than RMGIC	Gingival	Basic Fuchsin	Díaz-Narváez VP, et al.[4]
Fuji II LC	Resin-Modified GIC	Occlusal: Higher than Nano	Occlusal	Basic Fuchsin	Díaz-Narváez VP, et al.[4]
Fuji II LC	Resin-Modified GIC	Gingival: Lower than Nano	Gingival	Basic Fuchsin	Díaz-Narváez VP, et al.[4]
Filtek Z350	Nanocomposite	Group I: Experimentally better	Enamel/Dentin	Rhodamine 6G	Hegde MN, et al.[2]
Ceram X duo	Nanoceramic Composite	Group II	Enamel/Dentin	Rhodamine 6G	Hegde MN, et al.[2]
Synergy D6	Nanohybrid Composite	Group III	Enamel/Dentin	Rhodamine 6G	Hegde MN, et al.[2]

Filtek Z350 XT	Nanohybrid Composite	Lower than Clearfil AP-X	Gingival/Occlusal	Methylene Blue	Comparative evaluation of microleakage among newer composites FILTEK Z350 XT, TETRIC N-CREAM, 2023[5]
Tetric N-Ceram	Nanohybrid Composite	Least microleakage	Gingival/Occlusal	Methylene Blue	Comparative evaluation of microleakage among newer composites FILTEK Z350 XT, TETRIC N-CREAM, 2023[5]
Clearfil AP-X	Microhybrid Composite	Highest microleakage	Gingival/Occlusal	Methylene Blue	Comparative evaluation of microleakage among newer composites FILTEK Z350 XT, TETRIC N-CREAM, 2023[5]

Note: Microleakage scores are often based on a graded scale (e.g., 0-3 or 0-4) representing the extent of dye penetration. Lower scores indicate less microleakage.

## Experimental Protocols

The in vitro evaluation of microleakage typically follows a standardized protocol designed to simulate clinical conditions. The dye penetration method is a commonly employed technique.[6]

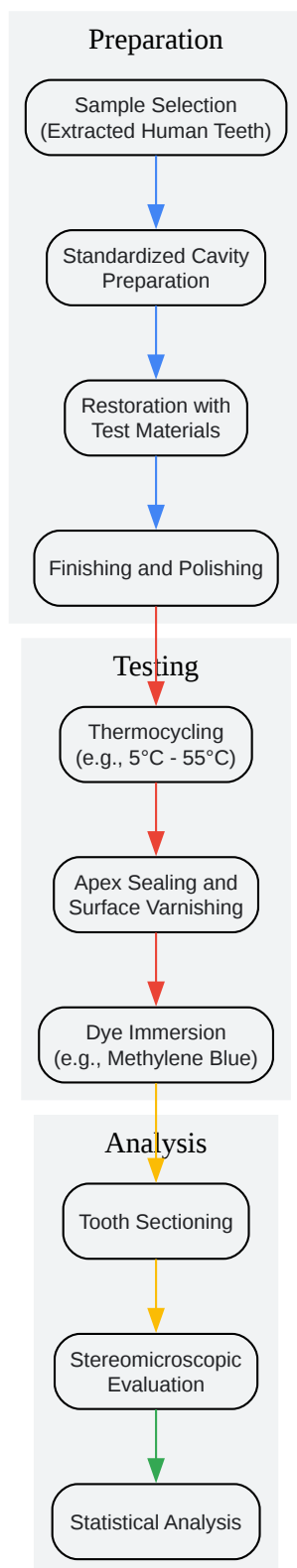
## A Typical Dye Penetration Experimental Protocol:

- **Sample Preparation:** A specified number of sound, caries-free human teeth (often premolars or molars) are collected and stored in a solution like distilled water to prevent dehydration.[6][7] The teeth are cleaned of any debris.
- **Cavity Preparation:** Standardized cavities (e.g., Class I, II, or V) are prepared in each tooth using a high-speed handpiece with water cooling.[2][8] The dimensions of the cavities are kept uniform across all samples.
- **Restoration:** The teeth are randomly divided into groups, with each group designated for a specific restorative material.[8] The cavities are restored according to the manufacturer's instructions for each material, including any specified adhesive procedures.
- **Finishing and Polishing:** The restorations are finished and polished using appropriate instruments, such as diamond burs and polishing discs.[9]
- **Thermocycling:** To simulate the temperature changes that occur in the oral cavity, the restored teeth are subjected to thermocycling. This involves alternating immersion in hot and cold water baths (e.g., 5°C and 55°C) for a set number of cycles (e.g., 250 or 500).[8][10]
- **Apex Sealing and Surface Coating:** The apical foramina of the teeth are sealed with a material like wax or composite to prevent dye entry from the pulp chamber. The entire surface of each tooth, except for the restoration and a 1-2 mm margin around it, is coated with two layers of nail varnish to ensure that dye penetration only occurs at the tooth-restoration interface.[7][10]
- **Dye Immersion:** The teeth are immersed in a dye solution (e.g., 0.5% basic fuchsin or 2% methylene blue) for a specified period, typically 24 hours, to allow the dye to penetrate any existing gaps.[7][8]
- **Sectioning:** After dye immersion, the teeth are thoroughly rinsed and sectioned longitudinally through the center of the restoration using a diamond disc under water cooling.[8]
- **Evaluation:** The sectioned specimens are examined under a stereomicroscope at a specific magnification (e.g., 10x or 40x).[5][8] The extent of dye penetration at the tooth-restoration interface is scored using a predefined scale.

- Statistical Analysis: The collected data is statistically analyzed using appropriate tests (e.g., ANOVA, Kruskal-Wallis) to determine if there are significant differences in microleakage between the different restorative materials.[\[2\]](#)

## Experimental Workflow

The following diagram illustrates the typical workflow of an in vitro microleakage study using the dye penetration method.



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Caption: Workflow of an in vitro microleakage study.

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